

physical and chemical characteristics of 4,6-dichloro-7-azaindole

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Compound of Interest

Compound Name: 4,6-Dichloro-1H-pyrrolo[2,3-b]pyridine

Cat. No.: B1326467

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In-Depth Technical Guide to 4,6-dichloro-7-azaindole

For Researchers, Scientists, and Drug Development Professionals

Introduction

4,6-dichloro-7-azaindole, also known by its IUPAC name **4,6-dichloro-1H-pyrrolo[2,3-b]pyridine**, is a halogenated heterocyclic compound that has garnered interest within the scientific community, particularly in the fields of medicinal chemistry and drug discovery. Its structural similarity to endogenous purines and the presence of reactive chlorine substituents make it a valuable scaffold for the synthesis of novel bioactive molecules. This technical guide provides a comprehensive overview of the known physical and chemical characteristics of 4,6-dichloro-7-azaindole, along with insights into its synthesis and potential applications in biomedical research.

Physical and Chemical Characteristics

The fundamental properties of 4,6-dichloro-7-azaindole are summarized in the table below. These data are crucial for its handling, characterization, and application in synthetic chemistry and biological assays.

Property	Value	Reference
Molecular Formula	C ₇ H ₄ Cl ₂ N ₂	[1][2]
Molecular Weight	187.03 g/mol	[1][2]
Physical Form	Solid	
Purity	Typically ≥97%	
CAS Number	5912-18-5	[1][2]
Boiling Point	319.4°C at 760 mmHg	

Note: Specific experimental data for melting point, solubility, and pKa are not readily available in the public domain and would require experimental determination.

Spectral Data

Spectroscopic analysis is essential for the structural confirmation of 4,6-dichloro-7-azaindole. While specific spectra are proprietary to manufacturers and researchers, the expected spectral characteristics are described below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR:** The proton NMR spectrum is expected to show signals corresponding to the aromatic protons on the pyrrole and pyridine rings. The chemical shifts of these protons will be influenced by the electron-withdrawing effects of the chlorine atoms and the nitrogen atoms in the bicyclic system.
- ¹³C NMR:** The carbon-13 NMR spectrum will display distinct signals for each of the seven carbon atoms in the 4,6-dichloro-7-azaindole core. The carbons bearing the chlorine atoms are expected to have characteristic chemical shifts.

Infrared (IR) Spectroscopy

The IR spectrum of 4,6-dichloro-7-azaindole will exhibit characteristic absorption bands. Key expected vibrations include N-H stretching from the pyrrole ring, C-H stretching from the

aromatic rings, C=C and C=N stretching vibrations within the heterocyclic system, and C-Cl stretching bands.

Mass Spectrometry (MS)

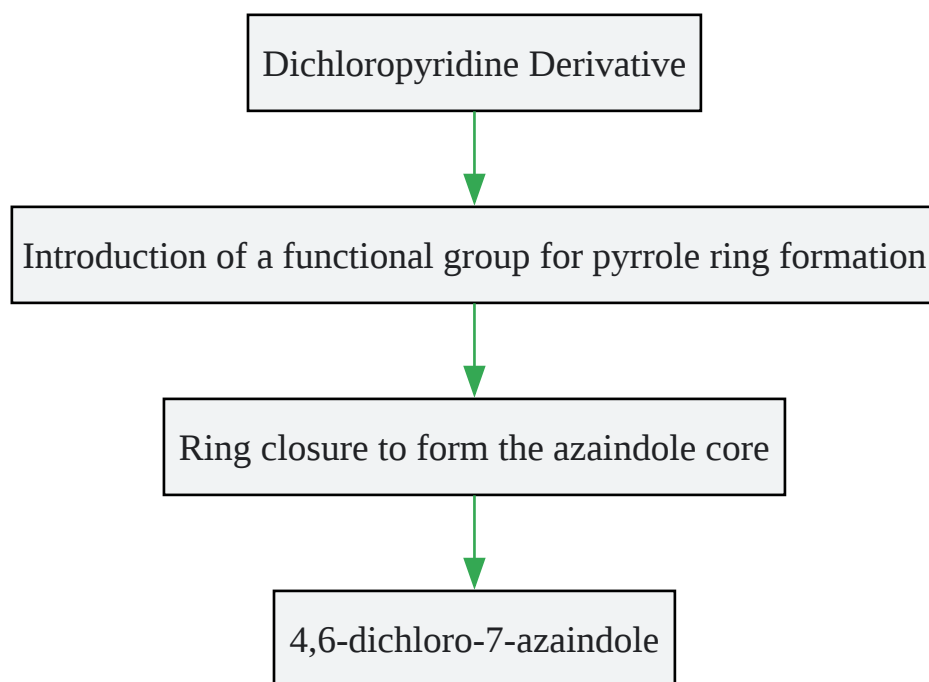
Mass spectrometry is a critical tool for determining the molecular weight and fragmentation pattern of the compound. The mass spectrum of 4,6-dichloro-7-azaindole will show a molecular ion peak (M^+) corresponding to its molecular weight, along with a characteristic isotopic pattern due to the presence of two chlorine atoms.

Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of 4,6-dichloro-7-azaindole is not widely published, general synthetic strategies for azaindoles can be adapted. A plausible synthetic approach is outlined below.

General Synthetic Workflow

The synthesis of substituted azaindoles often involves the construction of the pyrrole ring onto a pre-functionalized pyridine core. For 4,6-dichloro-7-azaindole, a potential synthetic route could start from a suitably substituted dichloropyridine derivative.



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Caption: General synthetic workflow for 4,6-dichloro-7-azaindole.

Experimental Protocol: A Representative Synthesis of a Chloro-Substituted Azaindole

The following protocol for the synthesis of 4-chloro-7-azaindole provides a relevant example of the methodologies that could be adapted for the synthesis of the 4,6-dichloro derivative.

Step 1: N-Oxidation of 7-Azaindole 7-azaindole is reacted with an oxidizing agent, such as hydrogen peroxide, in a suitable solvent to form the N-oxide.

Step 2: Chlorination The N-oxide is then treated with a chlorinating agent, like phosphorus oxychloride (POCl_3), to introduce the chlorine substituent onto the pyridine ring.

Purification: Purification of the final product typically involves the following steps:

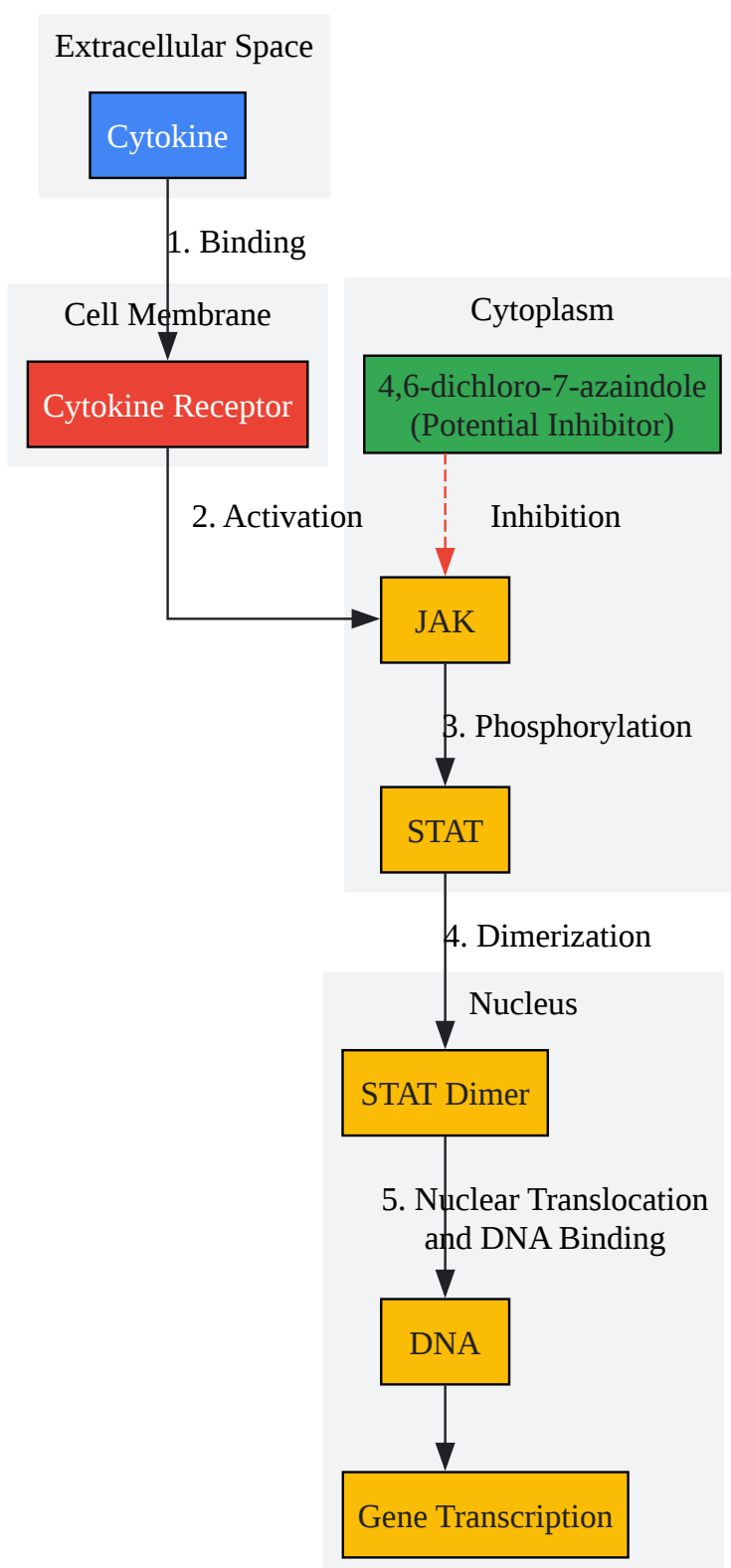
- **Quenching:** The reaction mixture is carefully quenched with a suitable reagent, such as water or a basic solution.
- **Extraction:** The product is extracted from the aqueous phase using an appropriate organic solvent.
- **Washing:** The organic layer is washed to remove any remaining impurities.
- **Drying and Concentration:** The organic solvent is dried and then removed under reduced pressure.
- **Crystallization or Chromatography:** The crude product is further purified by recrystallization from a suitable solvent or by column chromatography on silica gel to yield the pure compound.

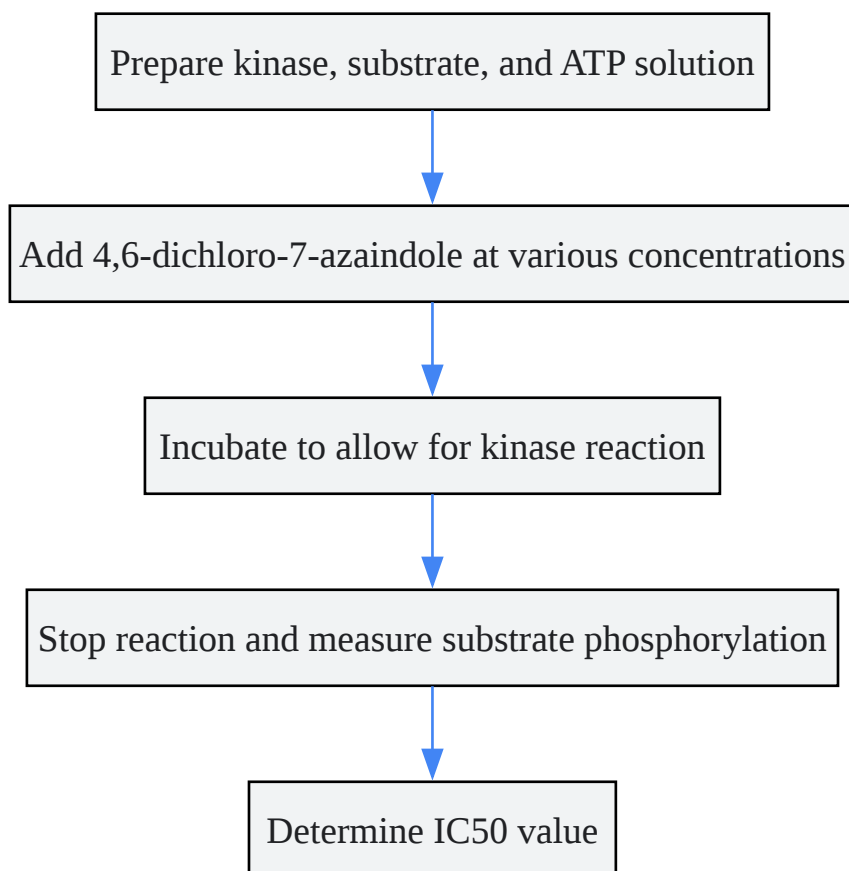
Applications in Drug Discovery and Signaling Pathways

Azaindole scaffolds are recognized as "privileged structures" in medicinal chemistry due to their ability to mimic the purine core of ATP and interact with the hinge region of kinases. This makes them attractive candidates for the development of kinase inhibitors.

Kinase Inhibition

Derivatives of 7-azaindole have been investigated as inhibitors of various kinases, including Janus kinases (JAKs). The JAK-STAT signaling pathway is a critical regulator of cellular processes such as proliferation, differentiation, and apoptosis. Dysregulation of this pathway is implicated in various diseases, including cancer and inflammatory disorders.





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